

A Technical Guide to the Solubility of 4-Methoxy-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzaldehyde

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This technical guide offers a detailed overview of the solubility characteristics of **4-Methoxy-3-nitrobenzaldehyde** (CAS No: 31680-08-7), a key intermediate in various synthetic applications. While quantitative solubility data is not extensively available in published literature, this document compiles qualitative information inferred from synthesis and crystallization studies and provides a standardized experimental protocol for researchers to determine precise solubility values.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Methoxy-3-nitrobenzaldehyde** is essential for its application.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO ₄	[1]
Molecular Weight	181.15 g/mol	[1][2]
Melting Point	97-100 °C	
Appearance	White to pale cream or pale yellow powder	[3][4]

Qualitative Solubility in Common Solvents

Quantitative solubility data for **4-Methoxy-3-nitrobenzaldehyde** is not readily available in the public domain. However, its utility as a reactant and its purification by crystallization imply solubility in several common organic solvents. The following table summarizes these qualitative findings from various experimental contexts.

Solvent	Solubility Indication	Context of Use
Ethanol	Soluble	Used as a solvent for crystallization, from which one polymorphic form can be obtained. ^[5]
2-Butanone	Soluble	Employed as a crystallization solvent, capable of producing a different polymorph of the compound. ^[5]
N,N-Dimethylformamide (DMF)	Soluble	Utilized as a reaction solvent for the synthesis of a structurally related compound, indicating it is a suitable solvent for this class of molecules. ^[6]
Ethyl Acetate	Soluble	Used as an extraction solvent during the workup phase of a synthesis, implying good solubility. ^[6]
Dichloromethane (DCM)	Soluble	Served as a solvent for a chemical reaction involving a related methoxy-nitrobenzaldehyde derivative. ^[6]

This information suggests that **4-Methoxy-3-nitrobenzaldehyde** exhibits solubility in a range of polar aprotic and polar protic solvents. For applications requiring precise concentrations,

experimental determination of solubility is recommended.

Experimental Protocol for Solubility Determination

The following section details a standardized experimental protocol for determining the solubility of **4-Methoxy-3-nitrobenzaldehyde** in a given solvent using the reliable isothermal equilibrium shake-flask method. This methodology is adapted from standard practices for similar small molecules.

Objective

To determine the equilibrium solubility of **4-Methoxy-3-nitrobenzaldehyde** in a selected organic solvent at a constant, specified temperature.

Materials and Equipment

- **4-Methoxy-3-nitrobenzaldehyde** (analytical grade, >98% purity)
- Selected solvent (HPLC grade)
- Analytical balance (± 0.0001 g)
- Constant temperature orbital shaker or water bath
- Calibrated thermometer or temperature probe
- Screw-capped vials (e.g., 20 mL glass vials)
- Volumetric flasks and pipettes (Class A)
- Syringes and syringe filters (e.g., 0.22 μm PTFE or nylon, solvent-dependent)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a calibrated UV-Vis spectrophotometer

Procedure

- Preparation of Standard Solutions: Prepare a series of standard solutions of **4-Methoxy-3-nitrobenzaldehyde** in the chosen solvent at known concentrations. These will be used to

generate a calibration curve for analysis.

- Preparation of Saturated Solution: Add an excess amount of **4-Methoxy-3-nitrobenzaldehyde** to a screw-capped vial containing a known volume or mass of the solvent. The presence of excess solid is critical to ensure that equilibrium with the solid phase is achieved.
- Equilibration: Tightly seal the vials to prevent solvent evaporation. Place the vials in the constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure the solution is fully saturated. The equilibration time should be determined empirically by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration remains constant.
- Sample Withdrawal and Filtration: After equilibration, allow the vials to stand undisturbed at the experimental temperature for at least 2 hours to let the excess solid settle. Carefully withdraw a known volume of the clear supernatant using a pipette pre-warmed to the experimental temperature to prevent premature crystallization. Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microparticles.
- Dilution and Analysis: Determine the mass of the collected filtrate. Dilute the filtrate with the same solvent to a known volume to bring the concentration within the linear range of the analytical calibration curve. Analyze the concentration of **4-Methoxy-3-nitrobenzaldehyde** in the diluted solution using the calibrated HPLC-UV or UV-Vis method.

Calculation

The solubility (S) can be calculated using the following formula:

$$S = (C \times DF \times V) / m$$

Where:

- C is the concentration of the diluted solution determined from the calibration curve (in mg/mL).

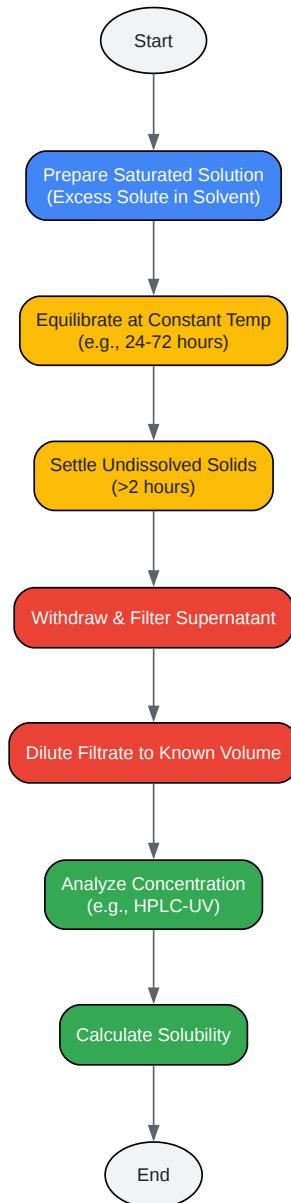
- DF is the dilution factor.
- V is the initial volume of the filtrate before dilution (in mL).
- m is the mass of the filtrate (in g).

The result is typically expressed in mg/g of solvent or can be converted to other units such as mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal shake-flask method for determining solubility.

Workflow for Solubility Determination

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Caption: Isothermal shake-flask experimental workflow.

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